

Chemical and Physical Properties of R-DHLA

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Compound Focus: (R)-Dihydrolipoic acid

CAS No.: 119365-69-4

Cat. No.: S541135

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The table below summarizes the core technical data for **(R)-Dihydrolipoic Acid** (CheBI ID 45230) [1].

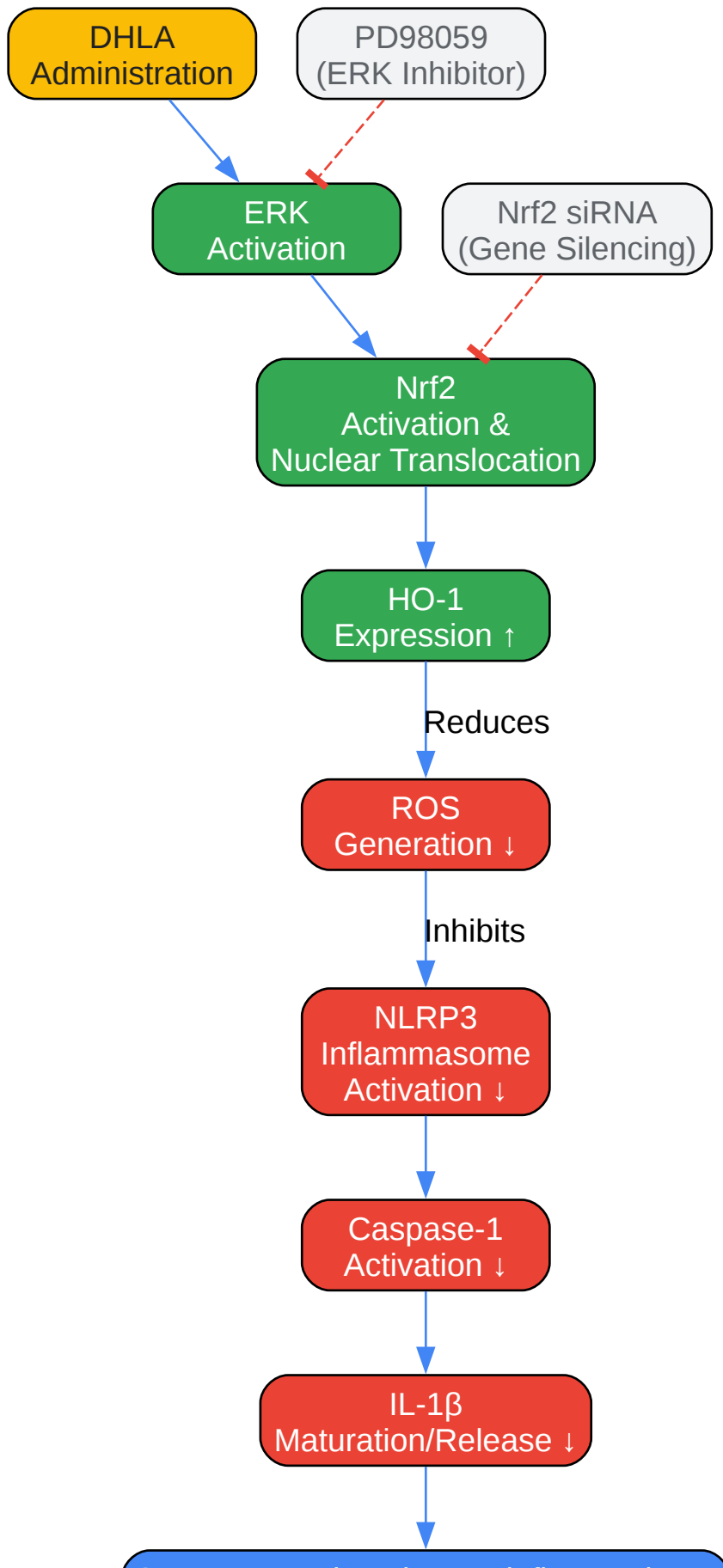
Property Category	Details
IUPAC Name	(6R)-6,8-disulfanyloctanoic acid [1]
Other Names	(R)-DHLA, (6R)-6,8-dihydrothioctic acid, R-dihydrolipoic acid [1] [2]
CAS Number	119365-69-4 [2]
Molecular Formula	$C_8H_{16}O_2S_2$ [1] [2] [3]
Molecular Weight	208.33 $g \cdot mol^{-1}$ [2] [4] [3]
XLogP3	1.8 [2]
Hydrogen Bond Donor Count	3 [2]
Hydrogen Bond Acceptor Count	4 [2]
Exact Mass	208.05917210 [2]
Commercial Purity	Available at 95% and 98% [2] [4]

Neuroprotective Mechanism Against Inflammation-Induced Depression

A 2020 study published in the *Journal of Neuroinflammation* provides a detailed signaling pathway through which DHLA exerts a preventive effect against lipopolysaccharide (LPS)-induced depression-like behavior in rats [5] [6]. The core mechanism can be summarized as follows:

DHLA activates the ERK signaling pathway, which in turn promotes the translocation of the transcription factor Nrf2. Nrf2 then upregulates the expression of the antioxidant enzyme HO-1. The increased HO-1 level reduces intracellular Reactive Oxygen Species (ROS). The decrease in ROS subsequently inhibits the activation of the NLRP3 inflammasome, ultimately reducing the cleavage and release of the pro-inflammatory cytokine IL-1 β . This cascade, from DHLA administration to reduced neuroinflammation, underlies its behavioral benefits [5].

The following diagram illustrates this signaling pathway and the key experimental interventions used to validate it:



Outcome: Reduced Neuroinflammation & Prevention of Depression-like Behavior

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DHLA's anti-inflammatory pathway and key experimental validations.

Detailed Experimental Protocol

The following methodology is adapted from Bian et al. (2020) [5], which provides the experimental details behind the pathway described above.

- **1. Animals and Groups:** The study used adult male Sprague-Dawley rats. The experimental design included several groups to test the effects and mechanisms of DHLA:
 - **Control** and **LPS + vehicle** groups.
 - **LPS + DHLA** groups at different doses (15, 30, 60 mg/kg) to establish efficacy.
 - **LPS + Fluoxetine** (10 mg/kg) as an active control.
 - Mechanistic groups: **LPS + DHLA + PD98059** (ERK inhibitor) and **LPS + DHLA + AAV-Nrf2-siRNA** (Nrf2 silencing).
- **2. Drug Administration:**
 - **LPS** (*E. coli* 055:B5): 500 µg/kg, intraperitoneal (i.p.) injection every two days.
 - **DHLA**: 15, 30, or 60 mg/kg, i.p. injection daily for 14 days.
 - **PD98059** (ERK inhibitor): 0.3 mg/kg, i.p. injection 1 hour before DHLA administration.
 - **Nrf2 Silencing**: Adeno-associated virus-mediated small interfering RNA against Nrf2 (AAV-Nrf2-siRNA) was infused bilaterally into the hippocampus 14 days prior to DHLA treatment.
- **3. Behavioral Assessments:**
 - **Forced Swim Test (FST)**: Rats were placed in water-filled cylinders. After a 15-minute training session, immobility time was recorded during a 6-minute test session 24 hours later. Decreased immobility indicates an antidepressant-like effect.
 - **Open Field Test (OFT)**: Rats were placed in a square arena for 5 minutes. Total movement distance, speed, and rearing frequency were analyzed to assess spontaneous locomotor and exploratory activity.
- **4. Biochemical and Molecular Analyses:**

- **Western Blot:** Used to detect and quantify protein levels of ERK, Nrf2, HO-1, NLRP3, caspase-1, and IL-1 β in relevant tissues.
- **Immunofluorescence Staining:** Employed to visualize the expression and localization of HO-1 in brain sections.
- **Flow Cytometry:** Utilized to measure the generation levels of intracellular ROS.

Research and Therapeutic Context

- **Biological Significance:** Dihydrolipoic acid is the reduced form of alpha-lipoic acid (LA) and features a pair of thiol groups, making it a potent dithiol antioxidant. It is optically active, and of the two enantiomers, only the **R-enantiomer is biochemically significant** [3].
- **Key Advantages:** Compared to synthetic alpha-lipoic acid (which is a 50/50 mixture of R- and S-isomers), the natural **R-form is biologically active** [7]. Furthermore, supplementing directly with **R-DHLA may be more efficient** because it is the immediately active form, bypassing the need for the body to reduce alpha-lipoic acid [7].
- **Commercial Availability:** R-DHLA is available for research and development from various chemical suppliers. For example, 95% pure (R)-(+)-Dihydrolipoic acid is offered at \$501.45 for 5 mg and \$1,895.00 for 1 gram [2]. It is also available in bulk powder from industrial manufacturers [4].

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References

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